Historical Context: The Genesis of Pyridine Scaffolds

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Compound of Interest

Compound Name:	*5-(Ethylamino)nicotinonitrile*
CAS No.:	*152803-15-1*
Cat. No.:	*B114819*

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The history of nicotinonitrile is inextricably linked to the discovery of nicotinic acid (Vitamin B3). Nicotinic acid was first synthesized in 1867 through the oxidative degradation of nicotine using potassium chromate and sulfuric acid[1]. As the physiological importance of the Vitamin B complex became apparent in the mid-20th century, the demand for scalable synthetic routes surged.

The modern industrial paradigm shifted toward the hydrolysis of nicotinonitrile, which is generated via the ammoxidation of 3-methylpyridine (3-picoline)[1]. This transition from liquid-phase nitric acid oxidation to vapor-phase ammoxidation represented a massive leap in green chemistry and process efficiency, establishing nicotinonitrile as a globally significant commodity chemical capable of satisfying the demand for both nicotinamide and nicotinic acid[2].

Chemical Synthesis: The Ammoxidation Paradigm

The industrial synthesis of nicotinonitrile relies heavily on heterogeneous catalysis, specifically utilizing Vanadium-Phosphorus-Oxide (VPO) or Vanadium-Titanium-Manganese (V-Ti-Mn-O) systems[2]. The reaction proceeds via the Mars-van Krevelen mechanism, where the

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hydrocarbon is oxidized by the lattice oxygen of the catalyst, which is subsequently replenished by gas-phase oxygen[3].

Protocol: Laboratory-Scale Ammoxidation of 3-Picoline to Nicotinonitrile

As a Senior Application Scientist, establishing a self-validating workflow is critical to ensure that catalyst performance metrics (conversion and selectivity) are intrinsic to the material and not artifacts of mass transfer limitations.

- Step 1: Catalyst Pre-treatment & Activation
  - Action: Load 2.0 g of calcined VPO catalyst into a fixed-bed quartz microreactor (i.d. 10 mm). Heat to 400°C under a continuous flow of synthetic air (50 mL/min) for 2 hours.
  - Causality & Validation: This step activates the lattice oxygen sites and ensures the vanadium species are in the optimal oxidation state (V^{4+}/V^{5+} couple). The continuous air flow purges adventitious moisture, establishing a reproducible baseline.
- Step 2: Feed Introduction & Reaction
  - Action: Introduce a vaporized feed of 3-picoline, ammonia, and air at a molar ratio of 1:4:15. Maintain a Gas Hourly Space Velocity (GHSV) of 2000 h^{-1}.
  - Causality & Validation: Ammonia must be introduced in stoichiometric excess. It provides the nitrogen source for the nitrile group and competitively adsorbs onto deep-oxidation sites, preventing the complete combustion of 3-picoline to CO_2[4].
- Step 3: In-line Chromatographic Validation
  - Action: Route the reactor effluent directly into an in-line Gas Chromatograph equipped with a Flame Ionization Detector (GC-FID) and a Thermal Conductivity Detector (TCD).
  - Causality & Validation: In-line sampling eliminates condensation losses and self-validates the steady-state kinetics. A sudden drop in nicotinonitrile selectivity coupled with a spike in CO_2 immediately flags catalyst deactivation or thermal runaway, allowing for real-time system correction.

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Pharmacological Evolution: Nicotinonitriles in Oncology

Beyond its role as a vitamin precursor, the nicotinonitrile scaffold has emerged as a highly versatile pharmacophore in medicinal chemistry. The electron-withdrawing cyano group on the pyridine ring enhances metabolic stability, modulates the basicity of the nitrogen, and acts as a potent hydrogen-bond acceptor in the ATP-binding pockets of various kinases[5].

Recent drug discovery campaigns have heavily leveraged nicotinonitrile derivatives to target specific oncogenic pathways, particularly those involving Tyrosine Kinases (TK) and Pim kinases[6],[7].

Table 1: Quantitative Pharmacological Data of Nicotinonitrile Derivatives

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Compound / Derivative	Target Kinase / Cell Line	IC_{50} Value	Mechanism of Action / Notes
Compound 8e	Pim-1, Pim-2, Pim-3	≤ 0.28 μM	Pan-Pim kinase competitive inhibition; induces G2/M cell cycle arrest[7].
Compound 5g	Tyrosine Kinase (TK)	352 nM	Strong intrinsic apoptosis induction; safe to normal fibroblasts[6].
QL47 (Analog)	Bruton's Tyrosine Kinase (BTK)	7 nM	Irreversible covalent modification of Cys481; submicromolar proliferation inhibition[8].
Derivative 9a	MCF-7 (Breast Cancer)	2.0 μM	Growth inhibition via benzohydrazide functionalization; low normal cell toxicity[9].
FIDAS 8a/8b	MAT2A / LS174T Cells	< 10 nM	Substrate competitive inhibition; highly water-soluble hydrochloride salts[10].

Mechanistic Pathways: Apoptosis and Kinase Inhibition

The efficacy of nicotinonitrile derivatives in oncology is primarily driven by their ability to induce intrinsic apoptosis. For instance, pan-Pim kinase inhibitors derived from nicotinonitrile (such as Compound 8e) competitively bind to the ATP pocket of the kinase. This binding blocks

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downstream survival signaling, leading to a significant upregulation of p53 and Bax, which ultimately triggers Caspase-3 activation and cell death[7].



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Nicotinonitrile-mediated kinase inhibition and intrinsic apoptosis signaling pathway.

Future Perspectives

The trajectory of nicotinonitrile research is shifting toward dual-target inhibitors and overcoming localized drug resistance. The straightforward heterocyclization and structural manipulation of the 3-cyanopyridine core allow medicinal chemists to rapidly generate diverse libraries for high-throughput screening[5]. As computational modeling and structure-based drug design continue to advance, the integration of nicotinonitrile moieties into next-generation therapeutics will undoubtedly expand, particularly in the realm of highly selective, ATP-competitive Type-III inhibitors[11].

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